

4-Methylpentanal-d7 molecular weight and formula

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Compound of Interest

Compound Name: 4-Methylpentanal-d7

Cat. No.: B1146708

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In-Depth Technical Guide: 4-Methylpentanal-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of **4-Methylpentanal-d7**, a deuterated analog of 4-Methylpentanal. This stable isotope-labeled compound is a valuable tool in various research applications, particularly in mass spectrometry-based studies, serving as an internal standard for the quantification of its non-labeled counterpart.

Core Molecular Data

The incorporation of seven deuterium atoms significantly alters the molecular weight of 4-Methylpentanal, a key feature leveraged in its scientific applications. Below is a summary of the core molecular data for both **4-Methylpentanal-d7** and its non-deuterated form.

Property	4-Methylpentanal-d7	4-Methylpentanal
Molecular Formula	C6H5D7O[1][2][3][4]	C6H12O[5][6]
Molecular Weight	107.202 g/mol [7]	100.1589 g/mol [5]
CAS Number	1794978-55-4[2][3][4][7]	1119-16-0[5]

Note: The molecular weight of **4-Methylpentanal-d7** is reported with slight variations across different suppliers, ranging from 107.17 to 107.202 g/mol . The value presented represents the higher end of this range.

Experimental Context and Applications

4-Methylpentanal-d7 is primarily utilized as an internal standard in analytical chemistry. Its chemical properties are nearly identical to endogenous 4-Methylpentanal, but its increased mass allows for clear differentiation in mass spectrometric analyses. This is crucial for accurate quantification in complex biological matrices.

4-Methylpentanal itself, also known as isocaproaldehyde, is an alpha-hydrogen aldehyde.[8] It has been identified as a human and mouse metabolite.[6] In humans, it is involved in several enzymatic reactions and has been associated with certain metabolic pathways.

Logical Relationship: Isotopic Labeling

The fundamental principle behind the utility of **4-Methylpentanal-d7** is isotopic labeling. The following diagram illustrates the relationship between the parent compound and its deuterated analog.

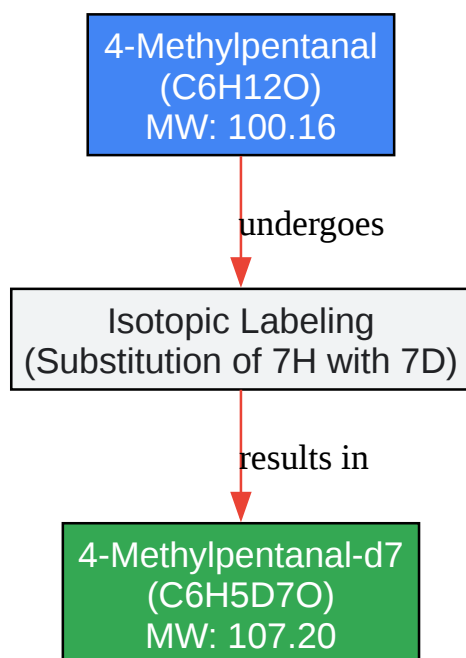


Figure 1: Relationship between 4-Methylpentanal and its Deuterated Analog

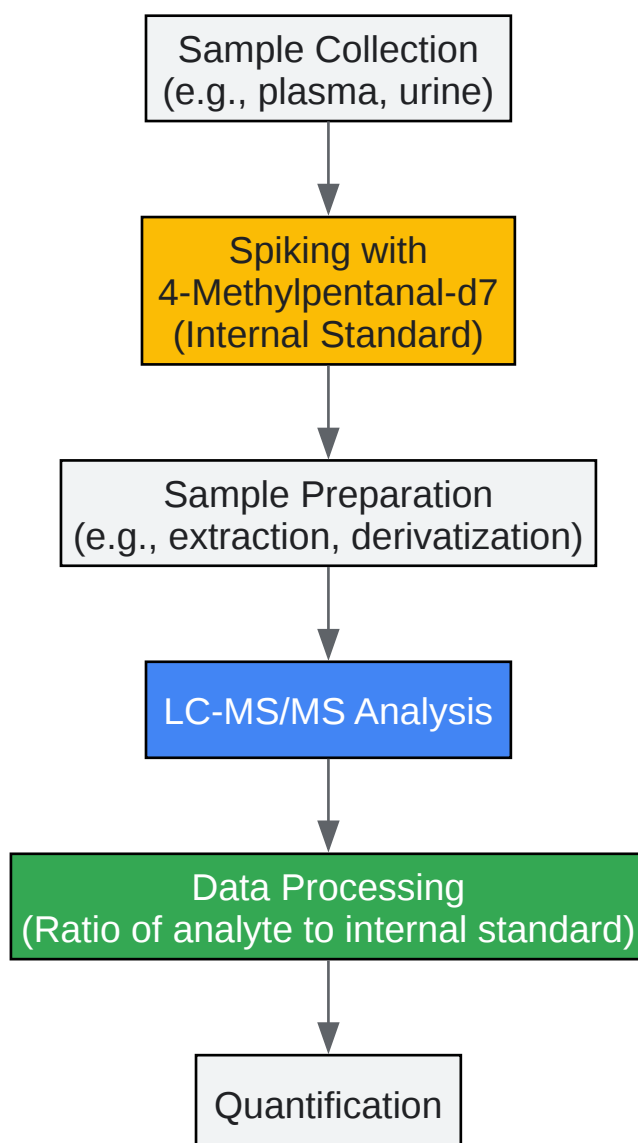


Figure 2: Workflow for Isotope Dilution Mass Spectrometry

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